

Structural Elucidation of 3-Methyl-2-nitrophenylacetic Acid: A Comparative NMR Analysis

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Compound of Interest

Compound Name: 3-Methyl-2-nitrophenylacetic acid

CAS No.: 18710-86-6

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A definitive guide to the structural validation of **3-Methyl-2-nitrophenylacetic acid** utilizing one-dimensional ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. This report furnishes a detailed experimental protocol, comparative analysis with a structural isomer, and predicted spectral data to aid researchers, scientists, and drug development professionals in unambiguous compound identification.

The precise structural characterization of organic molecules is a cornerstone of chemical research and development. In the pharmaceutical and allied industries, unequivocal confirmation of a molecule's structure is a critical prerequisite for further investigation and regulatory approval. Nuclear Magnetic Resonance (NMR) spectroscopy stands as a paramount analytical technique for the elucidation of molecular structures in solution. This guide provides a comprehensive framework for the structural validation of **3-Methyl-2-nitrophenylacetic acid** by comparing its predicted NMR spectral features with those of a closely related isomer, 5-Methyl-2-nitrophenylacetic acid.

Predicted ^1H and ^{13}C NMR Spectral Data

The anticipated chemical shifts (δ) for **3-Methyl-2-nitrophenylacetic acid** and its isomer, 5-Methyl-2-nitrophenylacetic acid, are presented below. These values are predicted using computational algorithms and serve as a robust reference for experimental data.

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Compound	Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
3-Methyl-2-nitrophenylacetic acid	$-\text{CH}_3$	~ 2.4	Singlet	-
	$-\text{CH}_2-$	~ 3.8	Singlet	-
	Ar-H	$\sim 7.2-7.5$	Multiplet	-
	$-\text{COOH}$	$\sim 10-12$	Singlet (broad)	-
5-Methyl-2-nitrophenylacetic acid	$-\text{CH}_3$	~ 2.5	Singlet	-
	$-\text{CH}_2-$	~ 3.7	Singlet	-
	Ar-H	$\sim 7.1-7.9$	Multiplet	-
	$-\text{COOH}$	$\sim 10-12$	Singlet (broad)	-

Table 2: Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Compound	Carbon Assignment	Predicted Chemical Shift (ppm)
3-Methyl-2-nitrophenylacetic acid	-CH ₃	~20
-CH ₂ -	~40	
Aromatic C	~125-150	
C=O	~175	
5-Methyl-2-nitrophenylacetic acid	-CH ₃	~21
-CH ₂ -	~39	
Aromatic C	~123-152	
C=O	~176	

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality ¹H and ¹³C NMR spectra for small organic molecules is outlined below.

1. Sample Preparation:

- Accurately weigh 5-10 mg of the analyte (**3-Methyl-2-nitrophenylacetic acid** or its isomer).
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in a standard 5 mm NMR tube.
- Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied if necessary.
- Add a small amount of an internal standard, typically tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.

2. NMR Spectrometer Setup:

- The experiments should be performed on a 500 MHz (or higher field) NMR spectrometer equipped with a broadband probe.
- The sample is inserted into the magnet, and the instrument is locked onto the deuterium signal of the solvent.
- The sample is shimmed to achieve optimal magnetic field homogeneity, characterized by sharp and symmetrical solvent peaks.

3. ^1H NMR Data Acquisition:

- A standard single-pulse experiment is typically used.
- Key parameters to be set include the spectral width (e.g., -2 to 12 ppm), the number of scans (typically 8-16 for sufficient signal-to-noise), the relaxation delay (e.g., 1-2 seconds), and the acquisition time (e.g., 2-4 seconds).

4. ^{13}C NMR Data Acquisition:

- A proton-decoupled ^{13}C NMR experiment is performed to obtain singlets for all carbon signals.
- Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are generally required compared to ^1H NMR.
- The spectral width is typically set from 0 to 220 ppm.

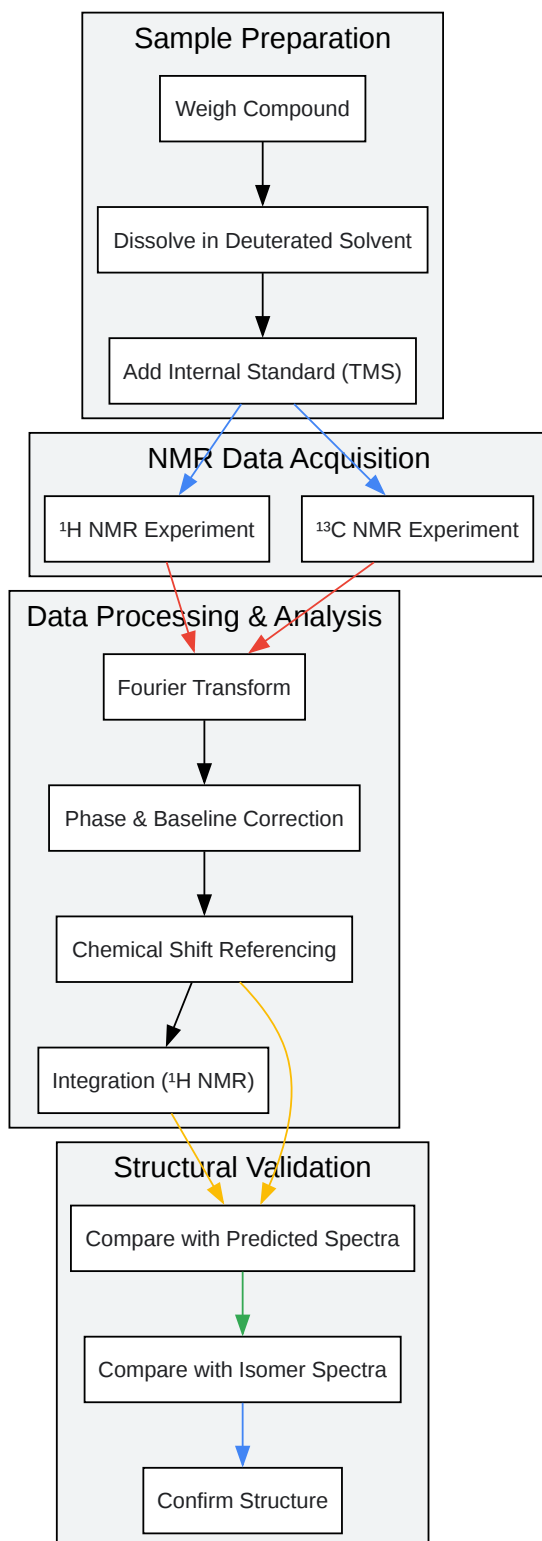
5. Data Processing:

- The acquired Free Induction Decay (FID) is Fourier transformed to generate the NMR spectrum.
- The spectrum is phased, and the baseline is corrected.
- The chemical shifts are referenced to the internal standard (TMS at 0 ppm).
- For ^1H NMR, the signals are integrated to determine the relative number of protons.

Structural Validation Workflow

The logical flow for the structural validation of **3-Methyl-2-nitrophenylacetic acid** using NMR is depicted in the following diagram.

Structural Validation Workflow



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